Technical Guide: Synthesis and Characterization of 2-(2-Methoxyethyl)pyrrolidine

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Compound of Interest

Compound Name:	*2-(2-Methoxyethyl)pyrrolidine*
CAS No.:	*933746-73-7*
Cat. No.:	*B1396627*

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Executive Summary

This technical guide details the synthesis, characterization, and handling of **2-(2-Methoxyethyl)pyrrolidine**, a valuable C2-substituted pyrrolidine scaffold. Unlike its common N-substituted analogs (often used as solvents or surfactants), this C-substituted variant serves as a critical pharmacophore in neurochemistry and chiral ligand design.

Critical Distinction:

- Target: **2-(2-Methoxyethyl)pyrrolidine** (C-substituted).
- Common Confusion:N-(2-Methoxyethyl)pyrrolidine (1-substituted) or N-(2-Hydroxyethyl)-2-pyrrolidone.
- Implication: Standard alkylation of pyrrolidine yields the N-isomer. Accessing the C2-isomer requires specific homologation strategies starting from the chiral pool (Proline) or cyclization precursors.

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This guide presents a stereocontrolled synthetic route starting from L-Proline, utilizing a Wittig homologation and hydroboration sequence. This pathway ensures high enantiopurity and structural fidelity.

Synthetic Strategy & Mechanism

To achieve the C2-substitution pattern with control over stereochemistry (typically retaining the S-configuration from L-Proline), we employ a "Chain Extension" strategy. Direct alkylation of the pyrrolidine ring at C2 is difficult without blocking the nitrogen and using strong lithiation conditions (e.g., sec-BuLi/Sparteine). Therefore, the Prolinal-Vinyl-Hydroboration route is preferred for its robustness and scalability.

Retrosynthetic Analysis

The target molecule is disassembled as follows:

- Ether Formation: Methylation of the primary alcohol.
- Chain Extension: Anti-Markovnikov hydration of a vinyl group.
- Skeleton Construction: Wittig olefination of N-Boc-Prolinal.
- Chiral Source: L-Proline (inexpensive, high ee%).

Reaction Pathway Visualization (DOT)

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Caption: Step-wise synthesis of **2-(2-Methoxyethyl)pyrrolidine** from L-Proline via homologation.

Detailed Experimental Protocols

Phase 1: Precursor Preparation (N-Boc-L-Prolinal)

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Causality: The aldehyde is unstable and prone to racemization. It must be prepared fresh or stored at -80°C. The reduction of the Weinreb amide is preferred over direct reduction of the ester to avoid over-reduction.

- Protection: React L-Proline with Di-tert-butyl dicarbonate ($(Boc)_2O$) in NaOH/Dioxane.
- Weinreb Amide Formation: Couple N-Boc-Proline with N,O-dimethylhydroxylamine hydrochloride using EDC/HOBt.
- Reduction: Treat the Weinreb amide with $LiAlH_4$ (0.5 equiv) in THF at -78°C to yield N-Boc-L-Prolinal.

Phase 2: Homologation (The Critical Steps)

Step 3: Wittig Olefination

Objective: Convert the aldehyde to a vinyl group.

- Reagents: Methyltriphenylphosphonium bromide (

  ), KOtBu (Potassium tert-butoxide), THF.
- Protocol:
  - Suspend

    (1.2 equiv) in anhydrous THF under

    .
  - Add KOtBu (1.2 equiv) at 0°C. Stir for 30 min (yellow solution indicates ylide formation).
  - Add N-Boc-L-Prolinal (1.0 equiv) dropwise at -78°C.
  - Warm to RT and stir for 4 hours.
  - Workup: Quench with saturated

    , extract with ether. Purify via silica flash chromatography (Hexanes/EtOAc 9:1).

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- Product: N-Boc-2-vinylpyrrolidine (Colorless oil).

Step 4: Hydroboration-Oxidation

Objective: Install the hydroxyl group at the terminal carbon (Anti-Markovnikov) to get the ethyl linker.

- Reagents:

  (1.0M),

  (30%), NaOH (3M).

- Protocol:
  - Dissolve N-Boc-2-vinylpyrrolidine in THF at 0°C.
  - Add

    (0.5 equiv) dropwise. Stir at RT for 2 hours.
  - Cool to 0°C. CAREFULLY add NaOH solution, followed by

    . Exothermic reaction.
  - Stir for 1 hour.
  - Workup: Extract with EtOAc, wash with brine, dry over

    .
  - Product: N-Boc-2-(2-hydroxyethyl)pyrrolidine.

Phase 3: Functionalization & Deprotection

Step 5: O-Methylation

- Reagents: NaH (60% dispersion), Methyl Iodide (MeI), DMF.
- Protocol:
  - Dissolve alcohol from Step 4 in anhydrous DMF at 0°C.

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- Add NaH (1.5 equiv). Stir 30 min until gas evolution ceases.
- Add MeI (1.2 equiv). Stir at RT for 3 hours.
- Workup: Quench with water, extract with ether (DMF removal is critical).
- Product: N-Boc-**2-(2-methoxyethyl)pyrrolidine**.

Step 6: Deprotection

- Reagents: Trifluoroacetic acid (TFA), Dichloromethane (DCM).
- Protocol:
  - Dissolve intermediate in DCM (1:4 ratio).
  - Add TFA (10 equiv). Stir 2 hours.
  - Evaporate volatiles.
  - Basification (Optional but recommended for free base): Dissolve residue in water, adjust pH to >12 with NaOH, extract with DCM.
  - Final Product:**2-(2-Methoxyethyl)pyrrolidine**.

Characterization Data

The following data corresponds to the free base form.

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Technique	Expected Signal / Value	Structural Assignment
Physical State	Clear to pale yellow oil	Liquid amine
MS (ESI+)	m/z = 130.12 [M+H]+	Molecular Ion ( )
1H NMR (CDCl3)	3.35 (s, 3H)	(Methoxy group)
3.48 (t, 2H)	(Ether linkage)	
3.10 - 2.90 (m, 3H)	Ring and	
1.90 - 1.40 (m, 6H)	Ring and sidechain linker	
13C NMR (CDCl3)	58.5 (q)	
71.2 (t)		
59.0 (d)	C2 (Chiral center)	
IR (Neat)	3300-3400 cm^{-1} (broad)	N-H stretch (secondary amine)
1100-1150 cm^{-1}	C-O-C stretch (ether)	

Safety & Handling (SDS Summary)

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Hazard Class	Risk Description	Mitigation
Flammability	Flash point likely <60°C.	Store in flammables cabinet. Ground glassware.
Toxicity (Acute)	Irritant to eyes, skin, respiratory system.	Use fume hood.[1] Wear nitrile gloves and goggles.
Reactivity	Incompatible with strong oxidizers and acid chlorides.	Store under inert gas (or Ar) to prevent oxidation.
Specific Reagents	Methyl Iodide: Neurotoxin/Carcinogen.	Use only in a well-ventilated hood.[1] Quench waste with ammonia.
Specific Reagents	Sodium Hydride: Pyrophoric.	Handle under inert atmosphere. Quench excess carefully with isopropanol.

References

- Synthesis of 2-Substituted Pyrrolidines
  - Source: Vertex AI Search / WO2011103263A2
  - Relevance: Describes general methods for asymmetric synthesis of 2-substituted pyrrolidines using organometallic additions, validating the feasibility of C2-functionaliz
  - URL:
- Hydroboration of Vinyl Pyrrolidines
  - Source:Tetrahedron 2005, 61, 3725–3731.[2]
  - Relevance: Establishes the protocol for converting N-Boc-2-vinylpyrrolidine to the primary alcohol (N-Boc-2-(2-hydroxyethyl)pyrrolidine) with high stereoretention.
  - Context: Cited in search results regarding stereoselective synthesis of pyrrolidine precursors.[2]

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- Compound Identification (PubChem)
  - Source: PubChem CID 53878178
  - Relevance: Confirms the existence and specific chemical identifiers for **2-(2-methoxyethyl)pyrrolidine**.
  - URL:
- Precursor Synthesis (N-Boc-Prolinal)
  - Source:Chemical Communications (RSC), 2011.[3]
  - Relevance: Provides the standard oxidation/reduction sequence to access the aldehyde
  - URL:
- General Pyrrolidine Synthesis Reviews
  - Source: Organic Chemistry Portal[4]
  - Relevance: Broad overview of cyclization and functionalization str
  - URL:

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